

4-Bromo-2,3-difluorobenzyl bromide molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2,3-difluorobenzyl
bromide

Cat. No.: B585964

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Technical Data Sheet: 4-Bromo-2,3-difluorobenzyl bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physicochemical properties of **4-Bromo-2,3-difluorobenzyl bromide**, a compound of interest in synthetic chemistry and drug discovery.

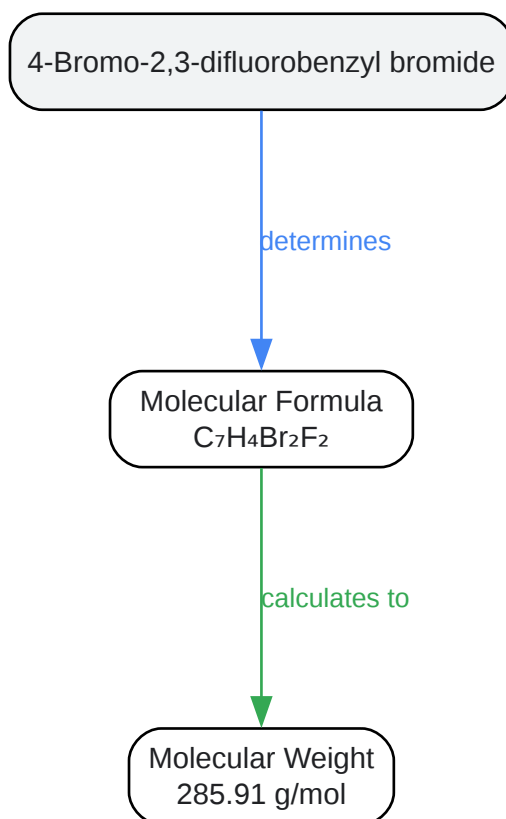
Physicochemical Properties

The fundamental molecular attributes of **4-Bromo-2,3-difluorobenzyl bromide** are summarized in the table below. These values are essential for reaction stoichiometry, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₇ H ₄ Br ₂ F ₂
Molecular Weight	285.91 g/mol
CAS Number	162744-56-1[1]

Logical Relationship of Compound Properties

The following diagram illustrates the relationship between the compound's name and its fundamental molecular properties.



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Core properties of the compound.

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References

- 1. 4-Bromo-2,3-difluorobenzyl bromide | 162744-56-1 [sigmaaldrich.com]

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